

Personal protective equipment for handling Furilazole

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Furilazole

Cat. No.: B1662145

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Essential Safety and Handling Guide for Furilazole

This guide provides immediate and essential safety and logistical information for researchers, scientists, and drug development professionals handling **Furilazole**. It offers procedural, step-by-step guidance for safe operational use and disposal.

Hazard Identification and Classification

Furilazole is classified with the following hazards:

- Harmful if swallowed.^[1]^[2]
- Harmful if inhaled.^[2]
- May cause an allergic skin reaction.^[1]
- Suspected of causing genetic defects and cancer.^[1]
- Toxic to aquatic life with long-lasting effects.

| Hazard Statement | GHS Classification |
|---|----------------------------|
| Harmful if swallowed | Acute Toxicity, Oral 4 |
| Harmful if inhaled | Acute Toxicity, Inhalation |
| May cause an allergic skin reaction | Skin Sensitization 1A |
| Suspected of causing genetic defects | Germ cell mutagenicity 2 |
| Suspected of causing cancer | Carcinogenicity 2 |
| Toxic to aquatic life with long lasting effects | Aquatic Chronic 2 |

Personal Protective Equipment (PPE)

To minimize exposure, all personnel must wear the appropriate PPE when handling **Furilazole**.

| Operation | Required PPE |
|--|--|
| Weighing and transferring solid Furilazole | Chemical safety goggles, chemical-resistant gloves (e.g., nitrile), lab coat or chemical-resistant suit, and a NIOSH-approved respirator. |
| Preparing solutions | Chemical safety goggles or a face shield, chemical-resistant gloves, lab coat or chemical-resistant suit, and work in a well-ventilated area or fume hood. |
| General laboratory use | Chemical safety goggles, chemical-resistant gloves, and a lab coat. |
| Cleaning spills | Chemical-resistant gloves, boots, and suit; safety goggles or face shield; and a respirator. |

- **Eye Protection:** Safety glasses with side shields, chemical safety goggles, or a face shield should be used.
- **Skin Protection:** Wear a lab coat, chemical-resistant gloves (e.g., nitrile, neoprene), and closed-toe shoes. For larger quantities or when there is a risk of splashing, a chemical-

resistant suit and boots are recommended.

- Respiratory Protection: Use a NIOSH-approved respirator when handling the powder outside of a fume hood or in case of a spill.

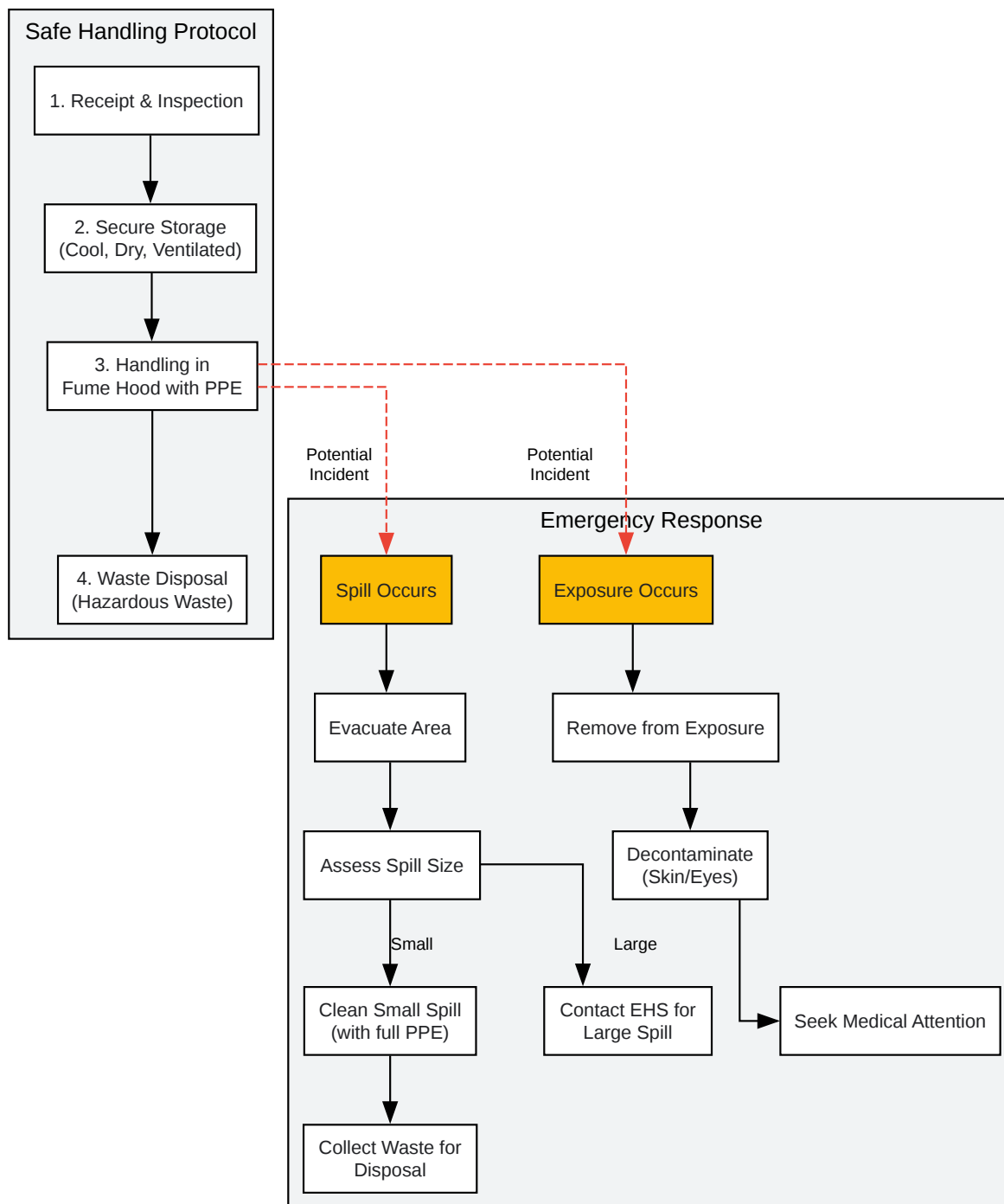
Operational Plan for Safe Handling

- Upon receipt, inspect the container for any damage or leaks.
- Store **Furilazole** in its original, tightly closed container in a cool, dry, and well-ventilated area.
- Store away from incompatible materials such as strong oxidizing agents.
- Keep out of reach of children and pets.
- Read the Safety Data Sheet (SDS) thoroughly before beginning any work.
- Work in a well-ventilated area, preferably in a chemical fume hood, especially when handling the solid form to avoid dust generation.
- Avoid breathing dust or vapors.
- Do not eat, drink, or smoke in the handling area.
- Wash hands thoroughly with soap and water after handling and before eating, drinking, or smoking.
- Dispose of unused **Furilazole** and its container in accordance with local, regional, and national regulations for hazardous waste.
- Do not dispose of **Furilazole** down the drain or into the environment.
- Empty containers should be triple-rinsed with an appropriate solvent, and the rinsate should be collected as hazardous waste. The cleaned container should be disposed of according to regulations.

Emergency Procedures

- Evacuate the area and prevent entry.
- Wear appropriate PPE before attempting to clean the spill.
- For small spills, absorb the material with an inert absorbent such as vermiculite or sand.
- Collect the absorbed material and place it in a sealed container for disposal as hazardous waste.
- For large spills, contact your institution's environmental health and safety department.
- If Swallowed: Rinse mouth with water. Do NOT induce vomiting. Seek immediate medical attention.
- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if you feel unwell.
- If on Skin: Remove contaminated clothing. Wash the affected area with soap and water. If skin irritation or a rash occurs, seek medical attention.
- If in Eyes: Immediately flush eyes with plenty of water for at least 15 minutes, removing contact lenses if present and easy to do. Continue rinsing. Seek medical attention.

Furilazole Handling and Emergency Workflow

[Click to download full resolution via product page](#)Caption: Workflow for handling **Furilazole** and responding to emergencies.

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References

- 1. Furilazole | C₁₁H₁₃Cl₂NO₃ | CID 86187 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. cdn.chemservice.com [cdn.chemservice.com]
- To cite this document: BenchChem. [Personal protective equipment for handling Furilazole]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1662145#personal-protective-equipment-for-handling-furilazole]

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